

N-(2-Amino-phenyl)-nicotinamide: A Review of Chemical Properties and Structure

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Compound of Interest

Compound Name: *N*-(2-Amino-phenyl)-nicotinamide

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This technical guide provides a comprehensive overview of the known chemical properties and structure of **N-(2-Amino-phenyl)-nicotinamide**, a molecule of interest to researchers in medicinal chemistry and drug discovery. This document summarizes publicly available data on its identity and computed characteristics.

Chemical Identity and Structure

N-(2-Amino-phenyl)-nicotinamide is a chemical compound with the molecular formula $C_{12}H_{11}N_3O$.^{[1][2]} Its structure consists of a nicotinamide moiety connected to a 2-aminophenyl group via an amide linkage.

Table 1: Chemical Identifiers for **N-(2-Amino-phenyl)-nicotinamide**

Identifier	Value
IUPAC Name	N-(2-aminophenyl)pyridine-3-carboxamide[2]
CAS Number	436089-31-5[1][2]
Molecular Formula	C ₁₂ H ₁₁ N ₃ O[1][2]
Molecular Weight	213.24 g/mol [1]
Canonical SMILES	<chem>C1=CC=C(C(=C1)N)NC(=O)C2=CN=CC=C2</chem>
InChI Key	CEZRXCCXPZWXXN-UHFFFAOYSA-N

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **N-(2-Amino-phenyl)-nicotinamide**, such as melting point, boiling point, and solubility, are not readily available in the surveyed literature. However, computational models provide some predicted properties that can offer initial guidance for experimental design.

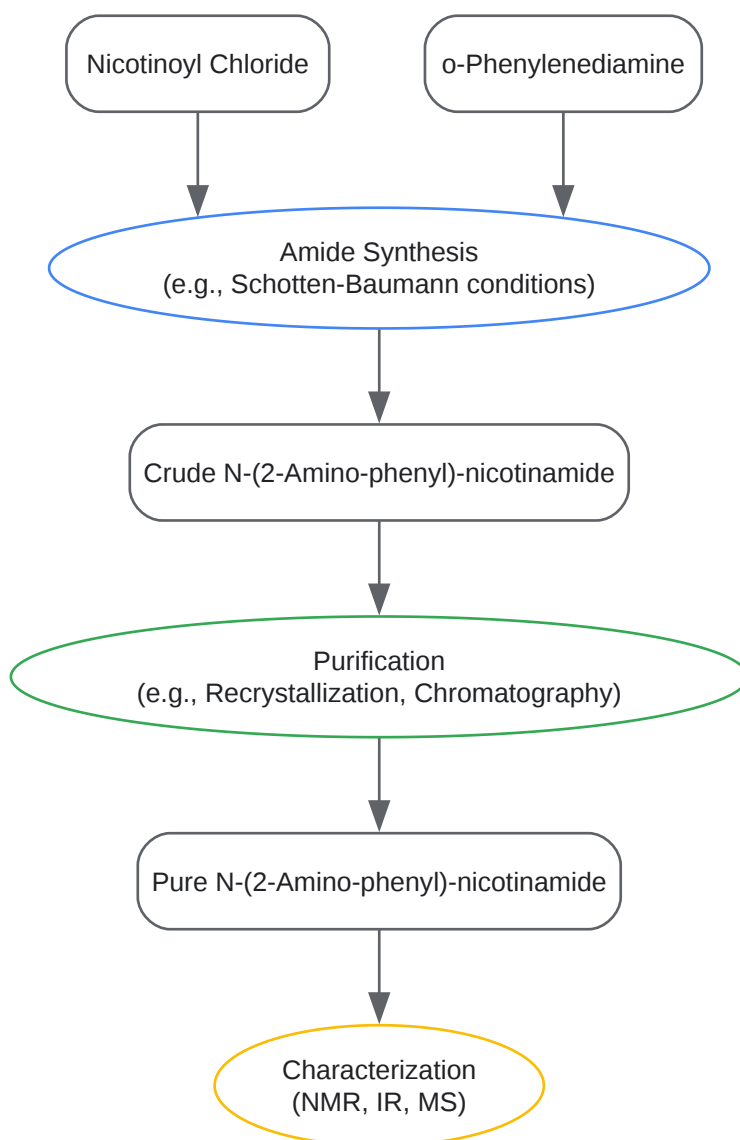
Table 2: Computed Physicochemical Properties of **N-(2-Amino-phenyl)-nicotinamide**

Property	Predicted Value
XLogP3	1.8
Hydrogen Bond Donor Count	2[3]
Hydrogen Bond Acceptor Count	3[3]
Rotatable Bond Count	2[3]

Synthesis

The synthesis of **N-(2-Amino-phenyl)-nicotinamide** can be achieved through the reaction of nicotinoyl chloride with o-phenylenediamine.[3] This is a standard method for the formation of amides from an acid chloride and an amine.

A general experimental workflow for this synthesis is outlined below. Please note that specific reaction conditions such as solvent, temperature, and reaction time would need to be optimized for successful synthesis and purification.



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General synthesis workflow for **N-(2-Amino-phenyl)-nicotinamide**.

Spectroscopic Data

Experimentally determined spectroscopic data (^1H NMR, ^{13}C NMR, IR, Mass Spectrometry) for **N-(2-Amino-phenyl)-nicotinamide** are not available in the reviewed literature. Such data would be essential for the unambiguous structural confirmation of the synthesized compound.

Biological Activity and Signaling Pathways

Currently, there is a significant lack of published research on the biological activity, mechanism of action, and potential signaling pathway involvement of **N-(2-Amino-phenyl)-nicotinamide**. While the parent molecule, nicotinamide, is a well-studied precursor of NAD⁺ and is involved in numerous cellular processes, it is not possible to extrapolate these activities to **N-(2-Amino-phenyl)-nicotinamide** without specific experimental evidence.

Conclusion and Future Directions

N-(2-Amino-phenyl)-nicotinamide is a compound with a defined chemical structure that can be synthesized through established chemical reactions. However, a thorough characterization of its physicochemical properties, spectroscopic data, and biological activity is currently lacking in the public domain. Future research should focus on:

- Experimental determination of physicochemical properties: Measuring the melting point, boiling point, and solubility in various solvents.
- Detailed spectroscopic analysis: Acquiring and interpreting ¹H NMR, ¹³C NMR, IR, and mass spectra to confirm the structure and provide reference data.
- Biological screening: Investigating the potential biological effects of the compound in various in vitro and in vivo assays to identify any pharmacological activity and elucidate its mechanism of action.

This foundational data is critical for any further development of **N-(2-Amino-phenyl)-nicotinamide** for research or therapeutic purposes.

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